

3-(Morpholinosulfonyl)aniline chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Morpholinosulfonyl)aniline

Cat. No.: B185278

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3-(Morpholinosulfonyl)aniline: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Morpholinosulfonyl)aniline is a chemical compound that integrates three key structural motifs: an aniline ring, a sulfonamide group, and a morpholine ring. This unique combination of functional groups makes it a compound of interest within medicinal chemistry and drug discovery. The aniline moiety is a common starting point for the synthesis of a wide range of pharmaceuticals. The sulfonamide group is a well-established pharmacophore known for its diverse biological activities, including antimicrobial and anticancer properties. The morpholine ring is often incorporated into drug candidates to improve physicochemical properties such as solubility and metabolic stability.

This technical guide provides a summary of the available chemical and physical properties of **3-(Morpholinosulfonyl)aniline**. However, it is important to note that detailed experimental protocols for its synthesis, comprehensive biological activity data, and its specific roles in signaling pathways are not extensively documented in publicly available scientific literature.

Chemical Structure and Properties

The chemical structure of **3-(Morpholinosulfonyl)aniline** consists of a central benzene ring substituted with an amino group at position 1 and a morpholinosulfonyl group at position 3.

Chemical Structure:

A summary of the known chemical and physical properties of **3-(Morpholinosulfonyl)aniline** is presented in the tables below.

Table 1: General Chemical Information

Identifier	Value
IUPAC Name	3-(morpholin-4-ylsulfonyl)aniline
Synonyms	3-(Morpholine-4-sulfonyl)-phenylamine, 3-(morpholinosulphonyl)aniline
CAS Number	22184-97-0[1]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₃ S[1]
Molecular Weight	242.29 g/mol [1][2]
Canonical SMILES	C1COCCN1S(=O)(=O)C2=CC=CC(=C2)N
InChI Key	FKFOJDYRQYJURJ-UHFFFAOYSA-N[1]

Table 2: Physical Properties

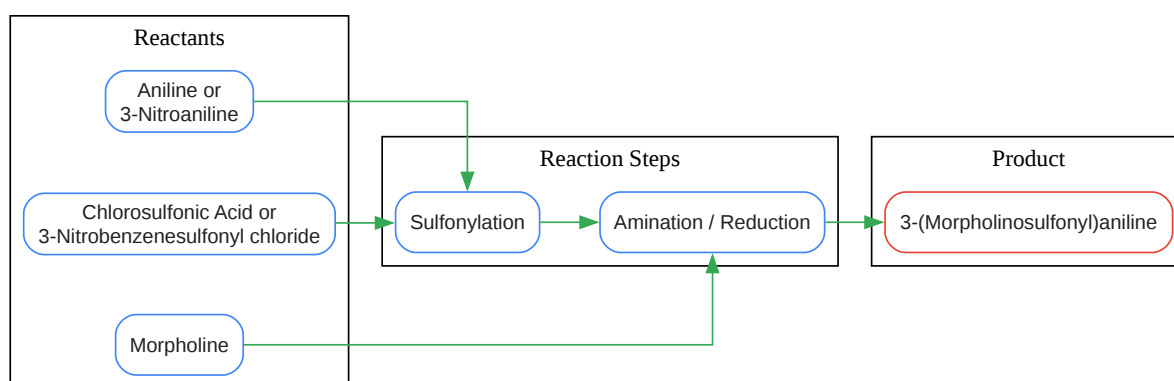
Property	Value
Physical State	Solid[1]
Melting Point	132 °C[2]
Boiling Point	456.6 °C at 760 mmHg[2]
Density	1.4 g/cm ³ [2]

Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **3-(Morpholinosulfonyl)aniline** is not readily available in peer-reviewed scientific journals or

patent literature. However, the synthesis would logically proceed through the sulfonylation of aniline or a protected aniline derivative with morpholine-4-sulfonyl chloride, or alternatively, through the reaction of 3-aminobenzenesulfonyl chloride with morpholine. A generalized synthetic workflow is proposed below.

Proposed Synthetic Workflow



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Caption: Proposed general synthetic workflow for **3-(Morpholinosulfonyl)aniline**.

Biological Activity and Signaling Pathways

While the broader classes of sulfonamides and aniline derivatives are known to possess a wide range of biological activities, including antibacterial, antifungal, and anticancer properties, specific data for **3-(Morpholinosulfonyl)aniline** is not available in the public domain. There is no published information detailing its mechanism of action, its potential molecular targets, or any signaling pathways in which it may be involved.

The aniline moiety in drug candidates can sometimes be associated with metabolic instability or toxicity concerns.[3][4] Therefore, any future development involving this compound would necessitate thorough investigation into its metabolic fate and toxicological profile.

Conclusion

3-(Morpholinosulfonyl)aniline is a chemical entity with a structure that suggests potential for biological activity, drawing from the well-established pharmacophoric features of its constituent parts. However, a comprehensive review of the available scientific literature reveals a significant lack of detailed experimental data. Key information regarding its synthesis, purification, characterization, and biological evaluation is not publicly documented. As such, this compound represents an under-investigated area of chemical space. Further research would be required to elucidate its properties and potential applications in drug discovery and development. Professionals interested in this compound would need to undertake foundational research to establish its synthetic route and characterize its biological and pharmacological profile.

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